

G6PDi-1 solubility and preparation for experiments

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Compound of Interest		
Compound Name:	G6PDi-1	
Cat. No.:	B3025798	Get Quote

Application Notes and Protocols for G6PDi-1

For Researchers, Scientists, and Drug Development Professionals

Introduction

G6PDi-1 is a potent, reversible, and non-competitive inhibitor of glucose-6-phosphate dehydrogenase (G6PD), the rate-limiting enzyme of the pentose phosphate pathway (PPP).[1] [2] Inhibition of G6PD by **G6PDi-1** leads to the depletion of NADPH, which is crucial for antioxidant defense and reductive biosynthesis.[1] This makes **G6PDi-1** a valuable tool for studying the roles of G6PD and the PPP in various physiological and pathological processes, including cancer metabolism and immunology. **G6PDi-1** has been shown to decrease inflammatory cytokine production in T cells and suppress the respiratory burst in neutrophils.

Physicochemical Properties and Solubility

G6PDi-1 is a crystalline solid with the molecular formula C₁₄H₁₂N₄OS and a molecular weight of approximately 284.34 g/mol . It is essential to refer to the batch-specific molecular weight provided on the vial or Certificate of Analysis when preparing stock solutions.

Table 1: Solubility of **G6PDi-1** in Various Solvents



Solvent	Solubility	Concentration (mM)	Notes
DMSO	100 mM	~28.43 mg/mL	Solubility may vary between suppliers. Use fresh, high-quality DMSO as moisture can reduce solubility.
DMSO	57 mg/mL	~200.46 mM	
DMSO	50 mg/mL	~175.85 mM	May require sonication to fully dissolve.
DMSO	10 mg/mL	~35.17 mM	
DMSO	2 mg/mL	~7.03 mM	
DMF	15 mg/mL	~52.75 mM	
DMF:PBS (pH 7.2) (1:4)	0.20 mg/mL	~0.70 mM	_
Water	Insoluble	-	_
Ethanol	Insoluble	-	

Biological Activity

G6PDi-1 is a highly potent inhibitor of G6PD. Its inhibitory effects have been characterized in various in vitro systems.

Table 2: In Vitro Potency and Working Concentrations of G6PDi-1



Parameter	Value	Cell/System	Notes
IC50 (G6PD inhibition)	70 nM	Human G6PD	
IC ₅₀ (G6PDH inhibition)	102 nM	Lysates of cultured astrocytes	
NADPH Depletion	10 - 50 μΜ	Various cultured cells, including T cells and red blood cells	<u>-</u>
Inhibition of Colony Formation	20 - 30 μΜ	HCT116 cells	This effect can be rescued by the antioxidant N-acetyl cysteine.
Inhibition of Cytokine Production	Various	Activated T cells	Decreases production of cytokines induced by PMA and ionomycin.
Inhibition of Oxidative Burst	50 μΜ	Mouse and human neutrophils	
Half-maximal effects on PPP-dependent metabolic pathways	3 - 6 μΜ	Cultured primary rat astrocytes	_

Experimental Protocols Preparation of G6PDi-1 Stock Solution

- Determine the required concentration and volume of the stock solution. A common stock concentration is 10 mM in DMSO.
- Weigh the required amount of G6PDi-1 powder using a calibrated analytical balance. Use
 the batch-specific molecular weight for accurate calculations.
- Add the appropriate volume of fresh, anhydrous DMSO to the G6PDi-1 powder. To aid dissolution, vortexing and sonication may be necessary.



- Ensure the **G6PDi-1** is completely dissolved before use.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C. When stored at -80°C, the solution is stable for up to 6 months; at -20°C, it is stable for up to 1 month.

General Protocol for Cell-Based Assays

- Cell Culture: Culture the cells of interest to the desired confluency under standard conditions.
- Preparation of Working Solution: Dilute the G6PDi-1 stock solution to the desired final
 concentration in the appropriate cell culture medium. It is crucial to ensure that the final
 concentration of the solvent (e.g., DMSO) does not exceed a level that is toxic to the cells
 (typically <0.5%).
- Treatment: Remove the existing cell culture medium and replace it with the medium containing the desired concentration of G6PDi-1. Include a vehicle control (medium with the same concentration of solvent as the G6PDi-1 treated wells).
- Incubation: Incubate the cells for the desired period (e.g., 2 to 24 hours), depending on the specific assay and cell type.
- Downstream Analysis: Following incubation, perform the desired downstream analysis, such as measuring cell viability, NADPH levels, cytokine production, or oxidative burst.

G6PDH Activity Assay in Cell Lysates

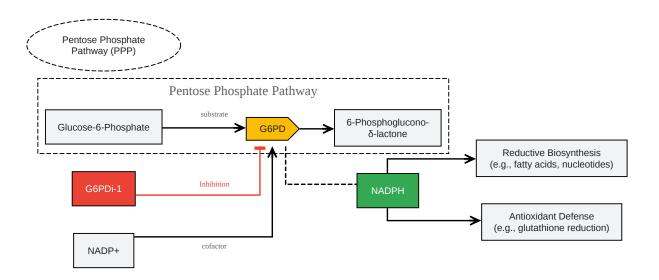
This protocol is adapted from a study on cultured primary astrocytes.

- Cell Lysis:
 - Wash cultured cells twice with ice-cold PBS.
 - Lyse the cells in a suitable lysis buffer.
- Enzyme Reaction:



- In a 96-well plate, add the cell lysate.
- Add varying concentrations of G6PDi-1 (e.g., from 1 nM to 10 μM) or a vehicle control.
- Initiate the reaction by adding the G6PD substrate (glucose-6-phosphate) and NADP+.
- Measurement:
 - Measure the increase in absorbance at 340 nm, which corresponds to the production of NADPH.
 - The rate of NADPH production is proportional to the G6PDH activity.
- Data Analysis:
 - Calculate the G6PDH activity for each G6PDi-1 concentration.
 - Plot the G6PDH activity against the **G6PDi-1** concentration to determine the IC₅₀ value.

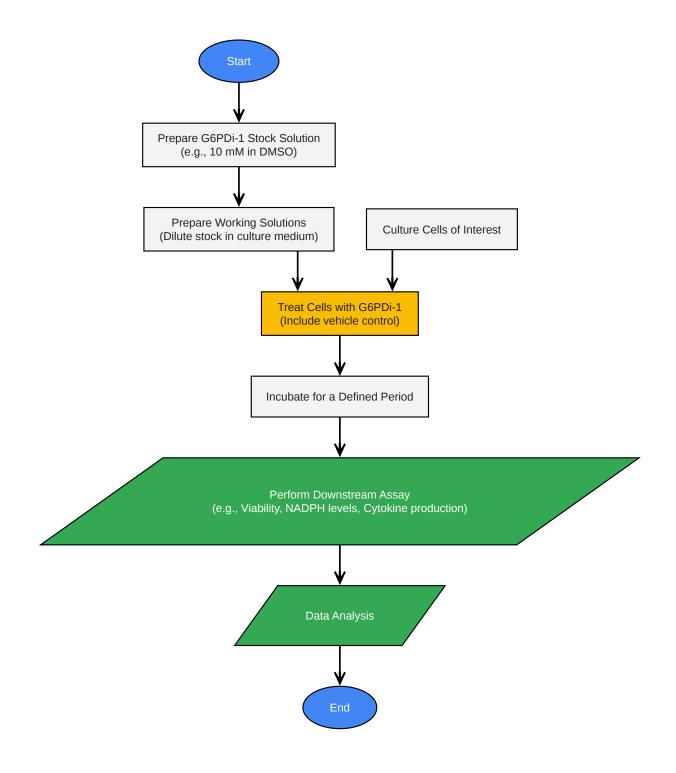
Signaling Pathways and Experimental Workflows



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Caption: Inhibition of G6PD by **G6PDi-1** in the Pentose Phosphate Pathway.



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Caption: General experimental workflow for cell-based assays using G6PDi-1.

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References

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